

# Introduction: Navigating the Chemistry of a Versatile Benzophenone Derivative

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (2-Bromo-5-methoxyphenyl)  
(phenyl)methanone

Cat. No.: B1337605

[Get Quote](#)

**(2-Bromo-5-methoxyphenyl)(phenyl)methanone**, a substituted benzophenone, represents a class of compounds with significant potential in medicinal chemistry and materials science.[1] Its unique molecular architecture, featuring a brominated and methoxylated phenyl ring coupled with a carbonyl group, makes it a valuable intermediate for synthesizing complex organic molecules.[1] The presence of these functional groups suggests a rich reactivity, suitable for various chemical transformations including nucleophilic substitution and electrophilic aromatic substitution.[1] However, the very features that make this compound chemically interesting also necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols.

This guide provides an in-depth examination of the safety data associated with **(2-Bromo-5-methoxyphenyl)(phenyl)methanone**. In the absence of a comprehensive, publicly available Safety Data Sheet (SDS) for this specific molecule, this document synthesizes available data for the compound with safety information from structurally similar chemicals. By analyzing the hazards associated with related bromo-methoxy-phenyl compounds, we can construct a robust framework for safe handling, storage, and emergency response. This approach, rooted in chemical analogy and established safety principles, is designed to empower researchers, scientists, and drug development professionals to work with this compound with the highest degree of safety and scientific integrity.

## Section 1: Chemical and Physical Identity

A precise understanding of a compound's identity is the foundation of laboratory safety. The key identifiers and properties of **(2-Bromo-5-methoxyphenyl)(phenyl)methanone** are summarized below.

Identifier	Value	Source
CAS Number	60080-98-0	Smolecule[1], Sigma-Aldrich
Molecular Formula	C <sub>14</sub> H <sub>11</sub> BrO <sub>2</sub>	Smolecule[1]
Molecular Weight	291.14 g/mol	Smolecule[1]
IUPAC Name	(2-bromo-5-methoxyphenyl) (phenyl)methanone	Smolecule[1]
SMILES	<chem>COC1=CC(=C(C=C1)Br)C(=O)C2=CC=CC=C2</chem>	Smolecule[1]
InChI Key	GVWLVBMHNRWWTI- UHFFFAOYSA-N	Smolecule[1]

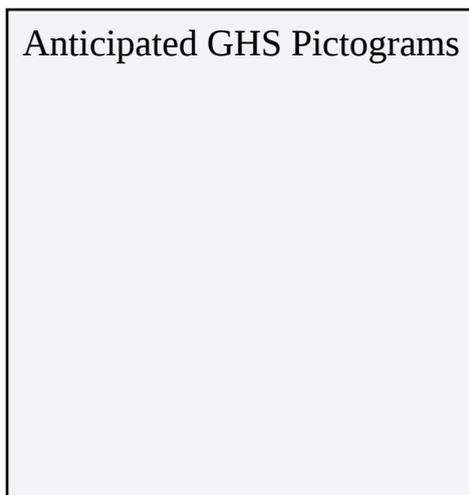
## Section 2: Hazard Identification and GHS Classification (by Analogy)

While a specific GHS classification for **(2-Bromo-5-methoxyphenyl)(phenyl)methanone** is not readily available, an analysis of structurally related compounds allows for a presumptive hazard assessment. Compounds such as 2-bromo-1-(5-fluoro-2-methoxyphenyl)ethanone and *o*-Bromo-*p*-methoxyacetophenone exhibit a range of hazards that should be considered when handling the target compound.[2][3][4]

Anticipated Hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[3][5]
- Skin Corrosion/Irritation: Causes skin irritation, and potentially severe skin burns.[3][4][5][6]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation or damage.[3][4][5][6]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[3][4][6]

Based on these analogous compounds, the following GHS pictograms are recommended for labeling and hazard communication:



[Click to download full resolution via product page](#)

Caption: Anticipated GHS pictograms for **(2-Bromo-5-methoxyphenyl)(phenyl)methanone**.

## Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical. This begins with robust engineering controls and is supplemented by appropriate personal protective equipment.

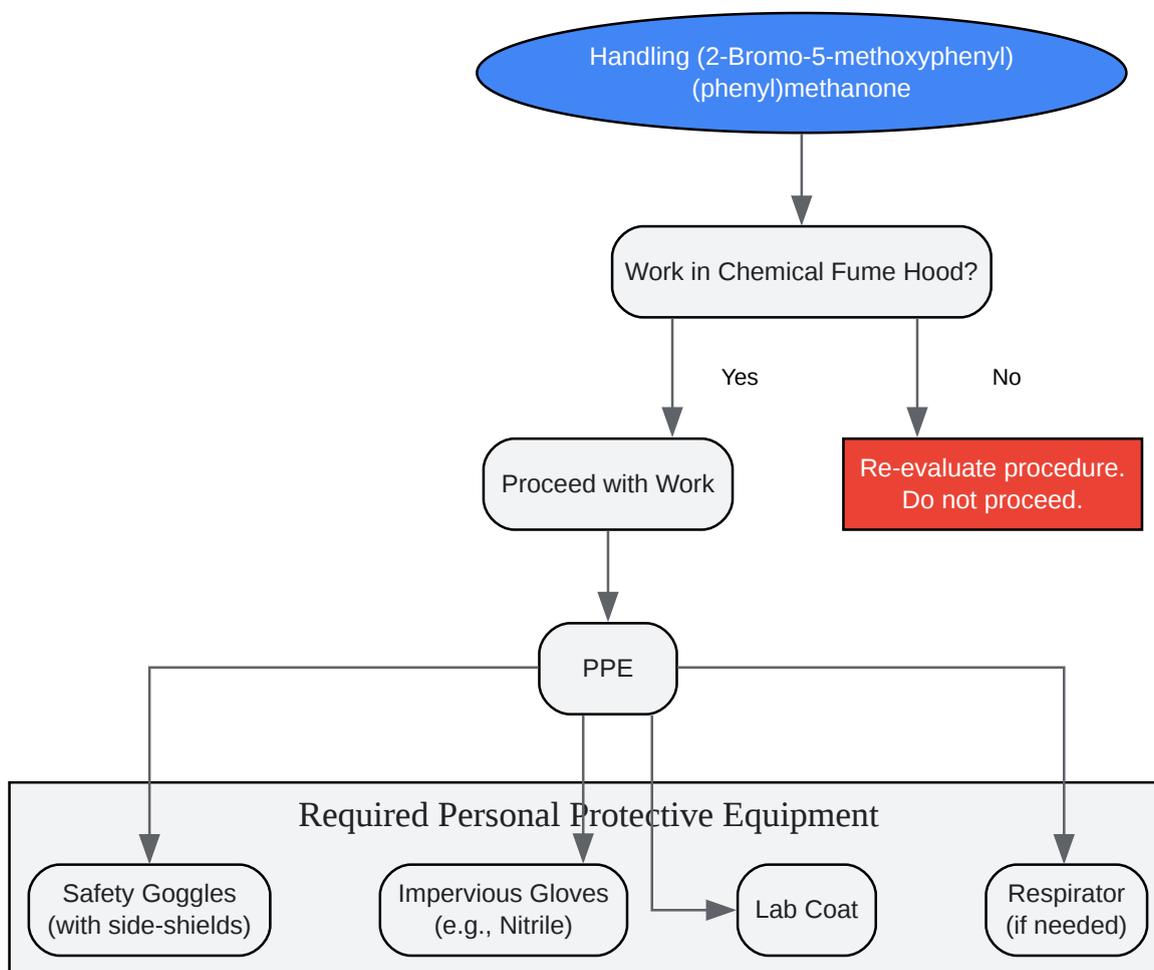
### Engineering Controls

- Chemical Fume Hood: All handling of **(2-Bromo-5-methoxyphenyl)(phenyl)methanone** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[3]
- Ventilation: Ensure adequate general laboratory ventilation to control airborne concentrations.[6][7]
- Safety Stations: A readily accessible safety shower and eyewash station are mandatory in the immediate work area.[6][7]

## Personal Protective Equipment (PPE)

The selection of PPE should be based on a thorough risk assessment. The following are minimum requirements:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be required for splash hazards.<sup>[2]</sup><sup>[3]</sup>
- **Skin Protection:**
  - **Gloves:** Wear impervious chemical-resistant gloves (e.g., nitrile, neoprene). Glove integrity should be inspected before each use.
  - **Lab Coat:** A flame-resistant lab coat or impervious clothing should be worn to protect against skin contact.<sup>[2]</sup>
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below occupational limits, or if symptoms of respiratory irritation occur, a full-face respirator with an appropriate cartridge should be used.<sup>[2]</sup><sup>[3]</sup>



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling the target compound.

## Section 4: Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to prevent accidental exposure and maintain chemical integrity.

### Handling

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][3][6]
- Wash hands and any exposed skin thoroughly after handling.[6][7]

- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6]
- Use only outdoors or in a well-ventilated area.[2][6]
- Avoid contact with skin, eyes, and clothing.[7]
- Take off contaminated clothing and wash it before reuse.[2][6]

## Storage

- Store in a well-ventilated place.[2][7]
- Keep the container tightly closed.[2][7]
- Store in a dry, cool place.[8]
- Store locked up.[2][6]
- Keep away from incompatible materials such as strong oxidizing agents.[7]

## Section 5: Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

### First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[2][6][7]
- In Case of Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.[2][6][7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Promptly call a physician.[2][6]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[3][6][7]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear full personal protective equipment, including a self-contained breathing apparatus if necessary. Avoid breathing vapors, mist, or gas.[3][6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or water courses.[2][6]
- Methods for Cleaning Up: Absorb with an inert liquid-binding material (e.g., diatomite, universal binders). Decontaminate the spill area and equipment. Dispose of contaminated material in accordance with local, state, and federal regulations.[6]

## Section 6: Stability and Reactivity

Understanding the chemical stability and reactivity of **(2-Bromo-5-methoxyphenyl)(phenyl)methanone** is key to preventing hazardous reactions.

- Reactivity: The reactivity of this compound has not been extensively documented, but its structure suggests it may undergo nucleophilic substitution at the bromine-bearing carbon and electrophilic aromatic substitution, activated by the methoxy group.[1] The ketone functional group can participate in condensation reactions.[1]
- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Conditions to Avoid: Avoid dust formation.[7] Keep away from heat and sources of ignition.[7]
- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: Under fire conditions, may emit hazardous fumes including carbon monoxide, carbon dioxide, and hydrogen bromide.[7]

## Conclusion

**(2-Bromo-5-methoxyphenyl)(phenyl)methanone** is a valuable chemical intermediate with significant promise in scientific research and development. While a dedicated safety data sheet is not widely available, a thorough analysis of its chemical structure and the known hazards of analogous compounds provides a strong foundation for its safe use. By adhering to the

principles of good laboratory practice, employing appropriate engineering controls and personal protective equipment, and being prepared for emergency situations, researchers can mitigate the risks associated with this compound. The information presented in this guide is intended to foster a culture of safety and to ensure that the scientific potential of **(2-Bromo-5-methoxyphenyl)(phenyl)methanone** can be explored responsibly.

## References

- Zhejiang ChemPacific Chemical Co., Ltd. (2-Bromo-5-methoxy-44-methyl-phenyl)-methano | 68-72-4. [\[Link\]](#)
- PubChem. 2-Bromo-5-methoxyaniline. [\[Link\]](#)
- PubChem. 2-Bromo-1-(5-fluoro-2-methoxyphenyl)ethan-1-one. [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Buy (2-Bromo-5-methoxyphenyl)(phenyl)methanone | 60080-98-0 [smolecule.com]
- 2. echemi.com [echemi.com]
- 3. pfaltzandbauer.com [pfaltzandbauer.com]
- 4. 2-Bromo-1-(5-fluoro-2-methoxyphenyl)ethan-1-one | C9H8BrFO2 | CID 2756985 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Bromo-5-methoxyaniline | C7H8BrNO | CID 793016 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. chemscene.com [chemscene.com]
- 7. fishersci.com [fishersci.com]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [Introduction: Navigating the Chemistry of a Versatile Benzophenone Derivative]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1337605#2-bromo-5-methoxyphenyl-phenyl-methanone-safety-data-sheet>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)